An In-depth Technical Guide to the Structure Elucidation of N-Formylphenylethylamine

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Compound of Interest

Compound Name:	*Formamide, N-(2-phenylethyl)-*
CAS No.:	*23069-99-0*
Cat. No.:	*B1606659*

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This guide provides a comprehensive, technically-focused framework for the structural elucidation of N-Formylphenylethylamine. Designed for researchers, scientists, and professionals in drug development, this document moves beyond rote protocols to explain the causal logic behind experimental choices, ensuring a self-validating approach to analysis.

Introduction: The Significance of N-Formylphenylethylamine

N-Formylphenylethylamine is a derivative of phenylethylamine, a core structure in many biologically active compounds, including neurotransmitters and certain classes of designer drugs.[1] The addition of a formyl group to the nitrogen atom fundamentally alters its chemical properties, creating an amide.[2][3] Accurate structural elucidation is paramount for understanding its pharmacological activity, metabolic fate, and for quality control in synthetic processes. This guide outlines a multi-technique approach to unambiguously determine its molecular structure.

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Foundational Analysis: Chromatography and Mass Spectrometry

The initial step in characterizing a synthesized or isolated compound is to assess its purity and determine its molecular weight. A combination of chromatographic techniques and mass spectrometry provides this foundational data.

Purity Assessment: High-Performance Liquid Chromatography (HPLC)

HPLC is a powerful tool for separating N-Formylphenylethylamine from potential impurities, starting materials, or side-products.[4] A reversed-phase method is typically effective for this relatively nonpolar molecule.

Table 1: Representative HPLC Method Parameters

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Parameter	Condition	Rationale
Column	C18 Reversed-Phase (e.g., 150 x 4.6 mm, 5 µm)	The nonpolar stationary phase provides good retention for the aromatic and alkyl components of the molecule.[5]
Mobile Phase	Acetonitrile and Water with 0.1% Formic Acid (Gradient)	A gradient elution ensures efficient separation of compounds with varying polarities. Formic acid improves peak shape and ionization for subsequent mass spectrometry analysis.[6]
Flow Rate	1.0 mL/min	A standard flow rate for analytical scale columns.
Detection	UV at 254 nm	The aromatic ring of N-Formylphenylethylamine provides strong UV absorbance at this wavelength.[5]
Column Temp.	30 °C	Maintaining a constant temperature ensures reproducible retention times.[5]

Experimental Protocol: HPLC Analysis

- Sample Preparation: Dissolve a small amount of the N-Formylphenylethylamine sample in the initial mobile phase composition to a concentration of approximately 1 mg/mL.
- Injection: Inject 10 µL of the sample solution onto the equilibrated HPLC system.
- Gradient Elution: Begin with a higher aqueous concentration (e.g., 90% water) and gradually increase the organic solvent (acetonitrile) concentration to elute the compound.

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- Data Analysis: A single, sharp peak indicates a high degree of purity. The retention time serves as a characteristic identifier under the specified conditions.

Molecular Weight Determination: Mass Spectrometry (MS)

Mass spectrometry is indispensable for determining the molecular weight of N-Formylphenylethylamine and for providing initial structural clues through fragmentation analysis. Gas Chromatography-Mass Spectrometry (GC-MS) is a common and effective technique for volatile compounds like phenylethylamine derivatives.[1][7]

Table 2: Predicted Mass Spectral Data for N-Formylphenylethylamine

Ion	m/z (Predicted)	Identity
[M]+•	149	Molecular Ion
[M-CHO]+	120	Loss of the formyl group
[C8H9]+	105	Tropylium ion (rearrangement)
[C6H5CH2]+	91	Benzyl cation (from cleavage of the Cα-Cβ bond)
[CH2NHCHO]+	58	Iminium ion (from cleavage of the Cα-Cβ bond)

Rationale for Fragmentation: Electron ionization (EI) in GC-MS is a high-energy process that causes fragmentation of the molecule. The fragmentation pattern is highly reproducible and characteristic of the compound's structure. For N-Formylphenylethylamine, the most likely fragmentation pathway involves cleavage of the bond between the alpha and beta carbons of the ethyl chain, a common fragmentation for phenethylamines.[7] This results in the formation of a stable benzyl cation (m/z 91) and an iminium ion containing the formamide moiety.

Experimental Protocol: GC-MS Analysis

- Sample Preparation: Prepare a dilute solution of the sample in a volatile solvent like methanol or ethyl acetate.

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- Injection: Inject the sample into the GC, where it is vaporized.
- Separation: The sample travels through a capillary column (e.g., a non-polar stationary phase) where it is separated based on its boiling point and interaction with the column.
- Ionization and Detection: The eluted compound enters the mass spectrometer, is ionized (typically by electron impact), and the resulting fragments are separated by their mass-to-charge ratio.

Detailed Structural Confirmation: Spectroscopic Methods

While chromatography and mass spectrometry provide strong evidence for the identity of N-Formylphenylethylamine, spectroscopic techniques like Infrared (IR) and Nuclear Magnetic Resonance (NMR) spectroscopy are required for unambiguous structural confirmation.[8]

Functional Group Identification: Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by detecting the absorption of infrared radiation at specific frequencies corresponding to bond vibrations.[9][10]

Table 3: Key IR Absorption Bands for N-Formylphenylethylamine

Wavenumber (cm^{-1})	Vibration	Functional Group
~3300	N-H Stretch	Secondary Amide
~3060	C-H Stretch	Aromatic
~2930	C-H Stretch	Aliphatic
~1670	C=O Stretch (Amide I)	Amide
~1530	N-H Bend (Amide II)	Amide
~1495, ~1450	C=C Stretch	Aromatic Ring

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Causality Behind the Bands: The presence of a strong absorption around 1670 cm^{-1} is characteristic of an amide carbonyl (Amide I band).[11] The absorption around 3300 cm^{-1} indicates the N-H stretch of a secondary amide, distinguishing it from a primary or tertiary amine.[12] The Amide II band around 1530 cm^{-1}, resulting from an interaction between N-H bending and C-N stretching, is also a key indicator of a secondary amide.[10][13]

Experimental Protocol: FTIR Spectroscopy

- Sample Preparation: The sample can be analyzed as a neat liquid (if applicable), a thin film on a salt plate (e.g., NaCl), or as a KBr pellet.
- Data Acquisition: Place the sample in the FTIR spectrometer and acquire the spectrum.
- Interpretation: Correlate the observed absorption bands with known functional group frequencies.

Connectivity and Environment: Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides the most detailed information about the structure of a molecule by probing the magnetic properties of atomic nuclei, primarily ^{1}H and ^{13}C.[8]

Table 4: Predicted ^{1}H NMR Data for N-Formylphenylethylamine (in $CDCl_3$)

Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
~8.2	Singlet	1H	-CHO (Formyl Proton)
~7.3-7.2	Multiplet	5H	Aromatic Protons
~6.0	Broad Singlet	1H	-NH (Amide Proton)
~3.6	Quartet	2H	$-CH_2-NH-$
~2.8	Triplet	2H	$Ar-CH_2-$

Table 5: Predicted ^{13}C NMR Data for N-Formylphenylethylamine (in $CDCl_3$)

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Chemical Shift (δ, ppm)	Assignment
~163	C=O (Amide Carbonyl)
~138	Aromatic C (quaternary)
~129	Aromatic CH
~128	Aromatic CH
~126	Aromatic CH
~42	-CH_2-NH-
~36	Ar-CH_2-

Rationale for Chemical Shifts and Multiplicities:

- ^{1}H NMR: The formyl proton is highly deshielded and appears as a singlet downfield. The aromatic protons appear in their characteristic region. The protons on the ethyl chain are split into a triplet and a quartet due to coupling with each other. The amide proton often appears as a broad singlet due to quadrupole broadening and exchange.
- ^{13}C NMR: The amide carbonyl carbon is significantly deshielded. The aromatic carbons appear in the 120-140 ppm range, and the two aliphatic carbons are found further upfield. [14]

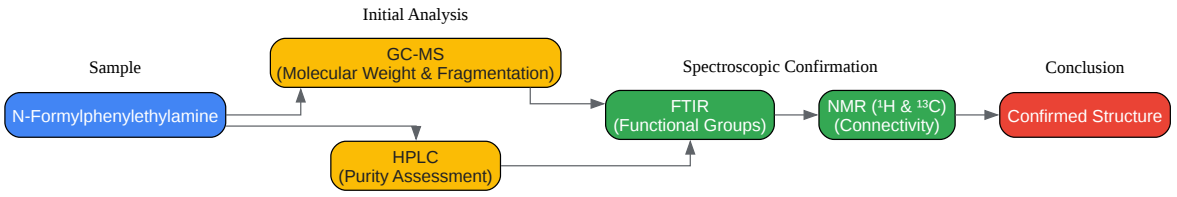
Experimental Protocol: NMR Spectroscopy

- Sample Preparation: Dissolve approximately 5-10 mg of the sample in a deuterated solvent (e.g., $CDCl_3$) in an NMR tube.
- Data Acquisition: Acquire ^{1}H and ^{13}C NMR spectra on a high-field NMR spectrometer (e.g., 400 or 500 MHz).
- Data Processing and Interpretation: Process the raw data (Fourier transform, phase correction, baseline correction) and interpret the chemical shifts, integration, and coupling patterns to assign the signals to the respective protons and carbons in the molecule.

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Integrated Workflow for Structure Elucidation

The following diagram illustrates the logical flow of experiments for the comprehensive structure elucidation of N-Formylphenylethylamine.



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Caption: Integrated workflow for N-Formylphenylethylamine structure elucidation.

Conclusion

The structural elucidation of N-Formylphenylethylamine is achieved through a systematic and multi-faceted analytical approach. By integrating chromatographic separation for purity assessment, mass spectrometry for molecular weight and fragmentation analysis, and spectroscopic techniques (FTIR and NMR) for functional group identification and connectivity mapping, a complete and unambiguous structural assignment can be made. This self-validating workflow ensures the highest degree of confidence in the identity and integrity of the compound, a critical requirement for research and development in the pharmaceutical and chemical industries.

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